

An In-Depth Technical Guide to 4'-Methoxypropiophenone: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *2,2'-Dimethyl-4'-methoxypropiophenone*

Cat. No.: *B7940137*

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A Note on the Topic: This guide focuses on the chemical compound 4'-Methoxypropiophenone (CAS Number: 121-97-1). The initial query for **2,2'-Dimethyl-4'-methoxypropiophenone** (CAS Number: 132664-59-2) did not yield a well-documented compound in scientific literature, suggesting a potential discrepancy in the provided information. 4'-Methoxypropiophenone is a structurally related and industrially significant compound, making it a relevant and valuable subject for this technical overview.

Introduction

4'-Methoxypropiophenone, also known as p-methoxypropiophenone, is an aromatic ketone that serves as a pivotal intermediate in the synthesis of a wide array of organic molecules.^{[1][2][3]} Its chemical structure, characterized by a methoxy-substituted phenyl ring attached to a propanone group, imparts a unique reactivity profile that is leveraged in the pharmaceutical, fragrance, and fine chemical industries.^{[2][3]} This guide provides a comprehensive technical overview for researchers, scientists, and professionals in drug development, detailing the synthesis, physicochemical properties, key applications, and safety considerations of this versatile compound.

Physicochemical Properties

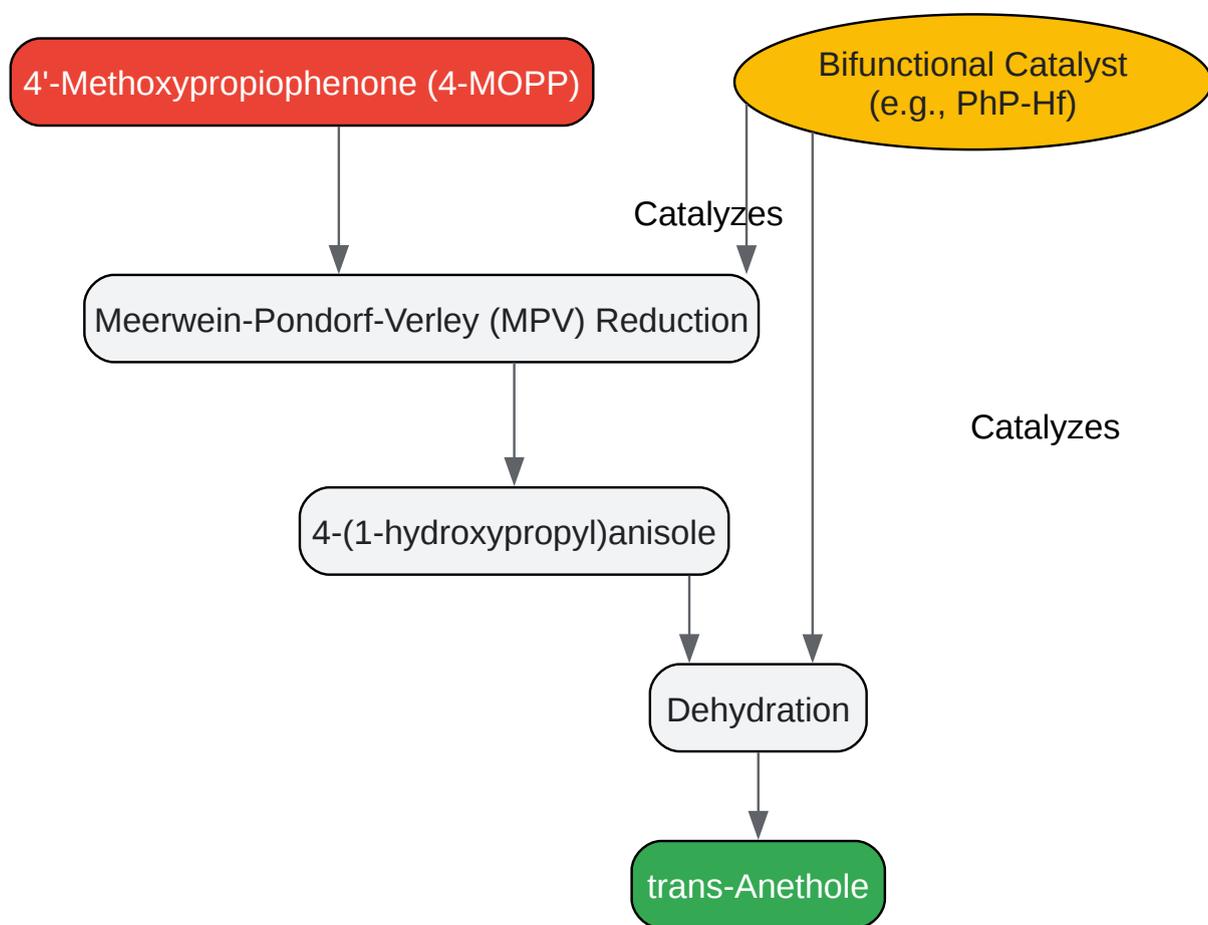
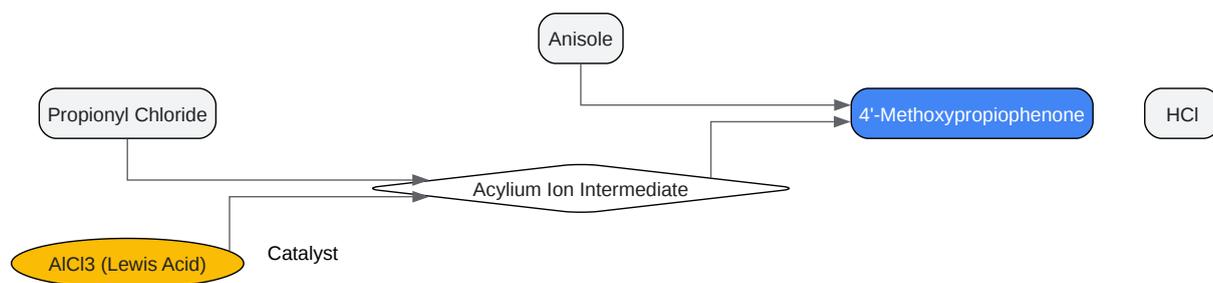
A thorough understanding of the physicochemical properties of 4'-Methoxypropiofenone is essential for its effective use in research and manufacturing. These properties dictate its solubility, reactivity, and appropriate handling and storage conditions. The key properties are summarized in the table below.

Property	Value
CAS Number	121-97-1
Molecular Formula	C10H12O2
Molecular Weight	164.20 g/mol [4][5]
Appearance	Colorless to pale yellow liquid or low melting solid[2][6]
Melting Point	27-29 °C[1][4]
Boiling Point	273-275 °C[1][4]
Density	0.937 g/mL at 25 °C[1][4]
Refractive Index	n _{20/D} 1.5465[1][4]
Flash Point	61 °C (141.8 °F) - closed cup[4]
Solubility	Moderately soluble in organic solvents like ethanol and ether; generally insoluble in water. [2]

Synthesis of 4'-Methoxypropiofenone

The synthesis of 4'-Methoxypropiofenone can be achieved through various methods. A common and efficient laboratory-scale synthesis involves the Friedel-Crafts acylation of anisole with propionyl chloride or propionic anhydride.

Reaction Scheme: Friedel-Crafts Acylation



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Sources

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- [4. 4 -Methoxypropiophenone = 99 121-97-1 \[sigmaaldrich.com\]](#)
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- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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